

Advanced Characterization of Process-Related Impurities in Solriamfetol Synthesis

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Compound of Interest

Compound Name: *tert-Butyl (2-amino-3-phenylpropyl)carbamate*

CAS No.: 943323-35-1

Cat. No.: B1288437

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Executive Summary & Core Directive

Solriamfetol (Sunosi) is a dopamine and norepinephrine reuptake inhibitor (DNRI) containing a phenylalanine backbone. Its structural simplicity—a small, polar phenylpropylcarbamate—betrays the complexity of its impurity profile. The presence of a primary amine adjacent to a primary alcohol creates a nucleophilic competition during synthesis, leading to regioisomeric impurities (N-carbamoyl vs. O-carbamoyl) and cyclization products (oxazolidinones) that are difficult to resolve using standard C18 chromatography.

This guide moves beyond generic pharmacopeial definitions to objectively compare analytical strategies. We analyze the causality of impurity formation and provide a self-validating UPLC-UV protocol superior to traditional HPLC methods for detecting polar process impurities.

Synthetic Routes & Impurity Origins[1][2][3][4][5][6]

To identify impurities, one must first understand their genesis.^[1] The commercial synthesis of Solriamfetol typically proceeds from D-Phenylalanine. The core challenge is the selective O-carbamoylation in the presence of a free or protected amine.

The Nucleophilic Competition Model

The synthesis generally involves three stages:

- Reduction: D-Phenylalanine

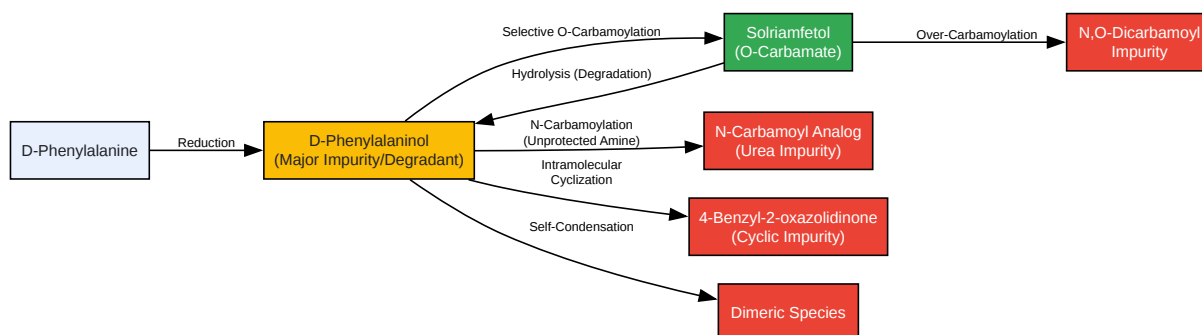
D-Phenylalaninol.

- Protection (Optional but common): Amine protection (e.g., Boc).
- Carbamoylation: Reaction of the alcohol with a cyanate source (e.g., chlorosulfonyl isocyanate or sodium cyanate).
- Deprotection: Removal of the N-protecting group.

Critical Failure Points:

- Regio-selectivity: If the amine is unprotected, the carbamoylation agent prefers the more nucleophilic nitrogen, forming the Urea Impurity (N-carbamoyl).
- Cyclization: The 1,2-amino alcohol motif is prone to intramolecular cyclization in the presence of carbonyl donors, forming 4-benzyl-2-oxazolidinone.
- Over-reaction: Formation of N,O-dicarbamoyl species.

Visualization: Impurity Genesis Pathway



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Figure 1: Mechanistic pathway showing the origin of key process-related impurities during Solriamfetol synthesis. Note the competition between N- and O-functionalization.

Comparative Analytical Methodologies

The polarity of Solriamfetol ($\log P \approx 0.2$) and its impurities (e.g., Phenylalaninol) renders standard C18 methods inefficient due to poor retention and peak tailing. Below is a comparison of the three dominant analytical strategies.

Table 1: Analytical Method Performance Matrix

Feature	Method A: Standard HPLC (C18)	Method B: UPLC-UV (Polar C18)	Method C: Capillary Electrophoresis (CE)
Primary Use	Routine Assay (Main Peak)	Impurity Profiling (Recommended)	Chiral Purity (Enantiomers)
Stationary Phase	Traditional C18 (e.g., Zorbax Eclipse)	Kinetex Polar C18 (Core-shell)	Sulfated -Cyclodextrin
Detection of Polar Impurities	Poor (Elute in void volume)	Excellent (Enhanced polar retention)	Moderate
Resolution (Rs)	Low for Phenylalaninol/Solria mfetol	High (> 2.0 for all pairs)	High for R/S enantiomers
Run Time	25-40 mins	15-20 mins	10-15 mins
Sensitivity (LOQ)	~0.05%	~0.01%	~0.1%

Expert Insight: Method B (UPLC with Polar C18) is the superior choice for process impurity identification because the "Polar C18" phase contains polar end-capping groups that interact with the amine/hydroxyl moieties, preventing pore dewetting and ensuring retention of the highly polar Phenylalaninol impurity [1, 2].

Experimental Protocol: Self-Validating UPLC System

This protocol is derived from the optimized work of Al-Rifai et al. [1] and validated against ICH Q2(R1) standards. It is designed to resolve the 8 critical process impurities, including the difficult-to-separate regioisomers.

Chromatographic Conditions[1][2][4][6][9]

- Instrument: UHPLC System (e.g., Shimadzu LC-40 or Waters ACQUITY)
- Column: Phenomenex Kinetex Polar C18 (mm, 2.6 m)[2]

- Column Temperature:

C

- Flow Rate: 0.4 mL/min^[2]

- Detection: PDA at 210 nm (Solriamfetol lacks strong chromophores; low UV is essential).

- Injection Volume: 1

L

Mobile Phase System^[6]

- Solvent A: 0.1% Perchloric Acid (

) in Water.^[2]

- Why Perchloric Acid? It acts as a chaotic agent and ion-pairing reagent, improving the peak shape of the cationic amine group.

- Solvent B: Acetonitrile (ACN) / 0.1 M Perchloric Acid (90:10 v/v).^[2]

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.00	3	Initial Hold (Retain Phenylalaninol)
13.00	3	Isocratic Elution of Polars

| 13.01 | 3

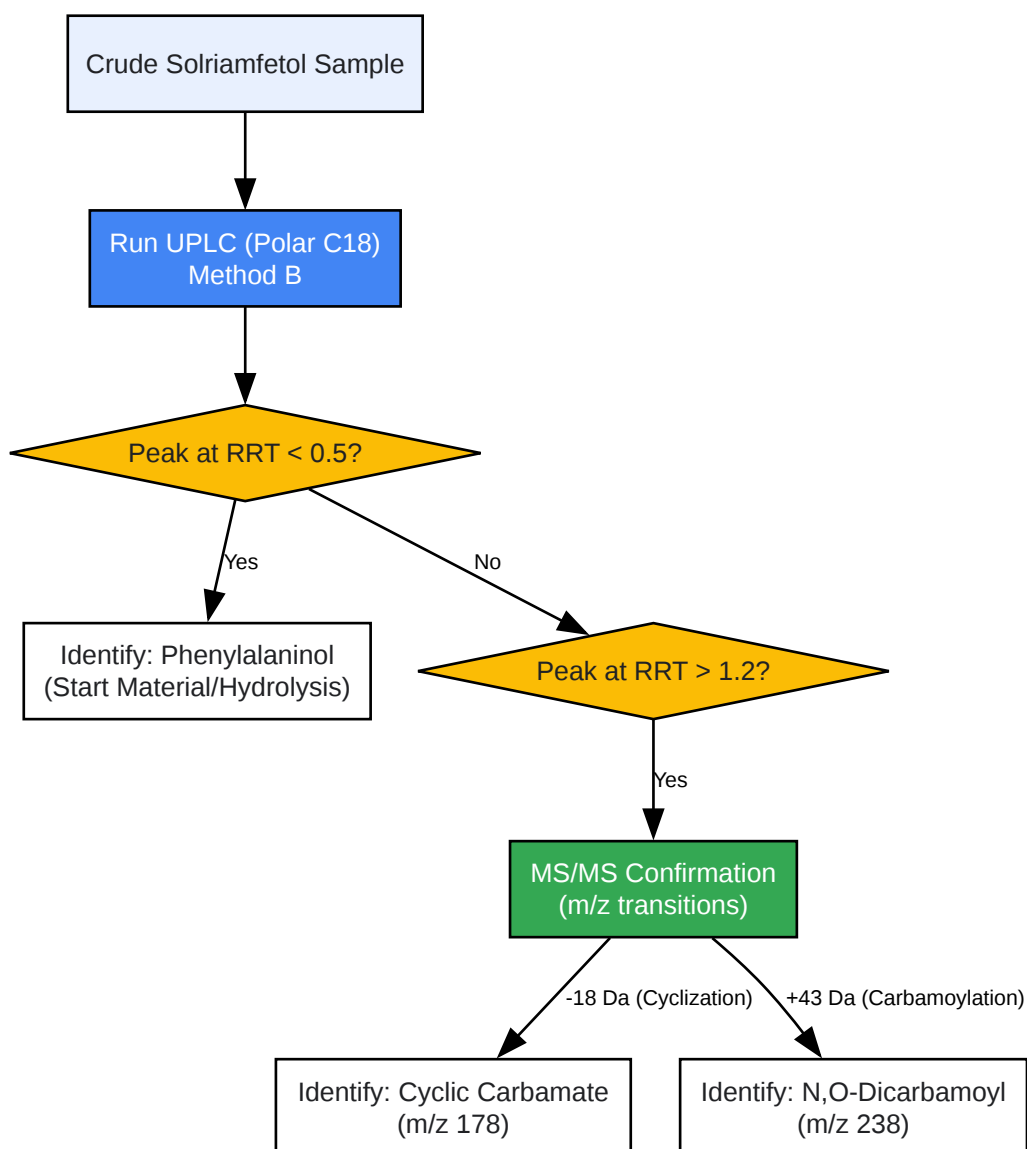
20 | Ramp to elute hydrophobics | | 16.00 | 20 | Wash | | 16.01 | 3 | Re-equilibration | | 23.00 | 3 | End |

Impurity Identification Logic (Decision Tree)

To validate which impurity is which without expensive standards, use this Relative Retention Time (RRT) logic (approximate values based on Polar C18):

- RRT < 0.5 (Early Eluter): Likely Phenylalaninol (Impurity 1). Verify by spiking with starting material.
- RRT ~ 1.0 (Main Peak): Solriamfetol.
- RRT > 1.2 (Late Eluters):
 - Cyclic Carbamate: Elutes later due to loss of H-bonding donors (amine/hydroxyl masked in ring).
 - N-Carbamoyl / Di-Carbamoyl: Elute later due to increased hydrophobicity from the additional carbonyl/amide capping.

Visualization: Analytical Workflow



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Figure 2: Logical decision tree for identifying unknown peaks in Solriamfetol drug substance using Relative Retention Time (RRT) and Mass Spectrometry.

Critical Impurity Profiles

The following table summarizes the key impurities identified in literature and regulatory filings.

Impurity Name	Structure / Origin	Risk Classification	Detection Strategy
Phenylalaninol	Precursor / Hydrolysis Product	Major Degradant	Polar C18 UPLC (RRT ~0.4)
S-Solriamfetol	Enantiomer (Chiral Center)	Efficacy (Inactive)	Capillary Electrophoresis or Chiral HPLC [3]
N-Carbamoyl Analog	Regioisomer (Urea)	Process By-product	UPLC-MS/MS (Same mass, different frag.)
4-Benzyl-2-oxazolidinone	Cyclic Carbamate	Process By-product	UPLC (Late eluter)
N,O-Dicarbamoyl	Over-reaction	Process By-product	UPLC (Late eluter)

Note on Chiral Purity: While UPLC-UV is ideal for chemical impurities, it cannot separate the S-enantiomer. For this, Capillary Electrophoresis (CE) using sulfated

-cyclodextrin is the gold standard, offering higher resolution than chiral HPLC columns for this specific amino-alcohol framework [3].

References

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